

Technical Whitepaper: History and Development of Roniciclib (BAY 1000394) Intermediates

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Compound of Interest

Compound Name: 1-cyclopentyl-1H-pyrazole-3,5-diamine

CAS No.: 1250876-38-0

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Executive Summary

Roniciclib (BAY 1000394) represents a landmark in medicinal chemistry, primarily for its successful incorporation of a cyclic sulfoximine moiety—a functional group historically regarded as a "lab oddity" due to synthetic complexity. As a potent pan-cyclin-dependent kinase (CDK) inhibitor targeting CDK1, CDK2, CDK4, CDK7, and CDK9, its development required overcoming significant synthetic hurdles, specifically the stereoselective construction of a chiral sulfur center and the regioselective substitution of a trifluoromethyl-pyrimidine scaffold.

This guide analyzes the retrosynthetic logic, process chemistry evolution, and validation protocols for the core intermediates of Roniciclib.

Part 1: Structural Evolution & Retrosynthetic Analysis

The structure of Roniciclib is characterized by a highly substituted pyrimidine core. The molecule can be deconstructed into two primary complex intermediates:

- The Electrophilic Core: A 5-trifluoromethyl-pyrimidine substituted at the C4 position with a chiral diol.
- The Nucleophilic Pharmacophore: An aniline derivative bearing a rare (R)-stereogenic cyclopropyl sulfoximine group.

Retrosynthetic Logic Diagram

The following diagram illustrates the convergent synthesis strategy, highlighting the disconnection points that dictate the intermediate requirements.

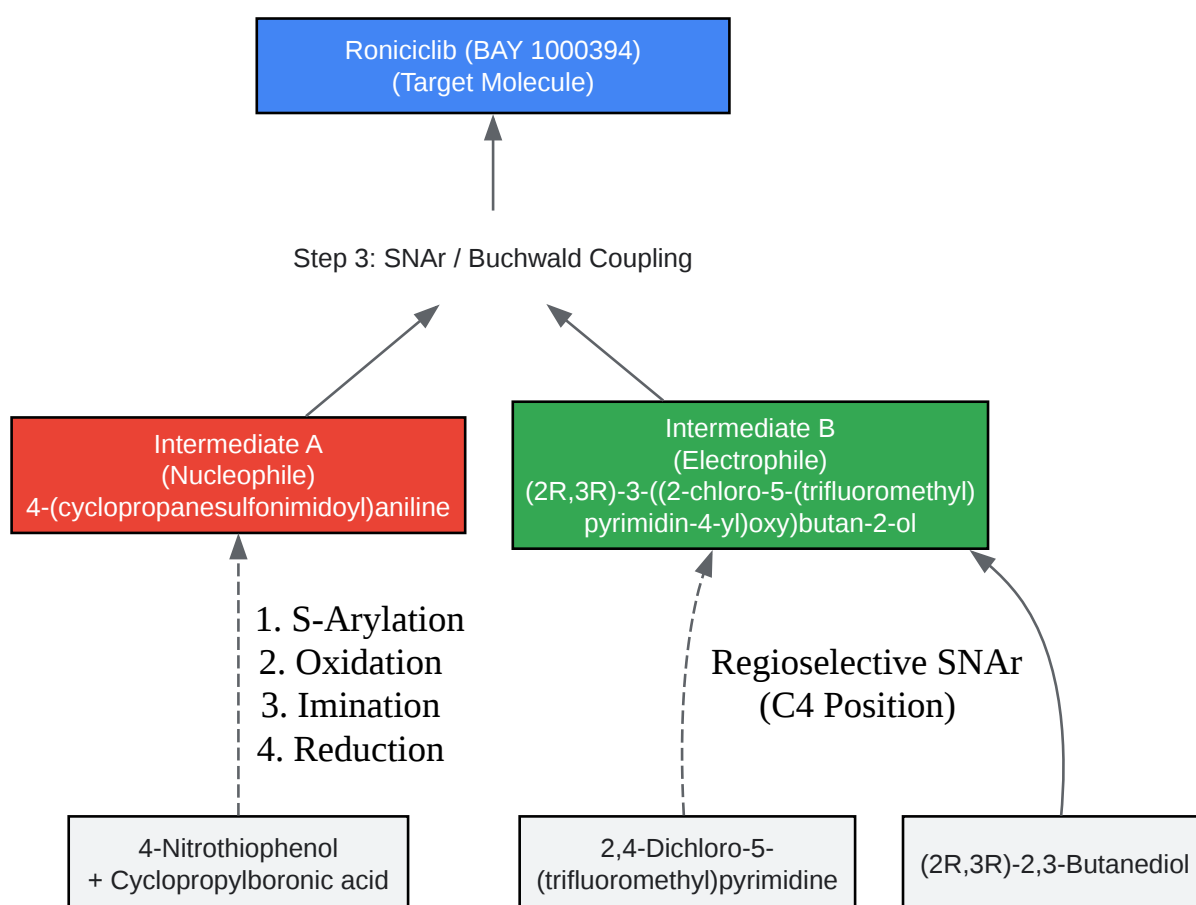


Figure 1: Retrosynthetic Disconnection of Roniciclib

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Part 2: The Sulfoximine Intermediate (The "Oddity")

The defining feature of Roniciclib is the (R)-S-cyclopropyl-S-(4-aminophenyl)sulfoximine. The introduction of this group improves solubility and metabolic stability compared to sulfones, but it introduces a chiral sulfur center that requires resolution.

Synthesis of Intermediate A: 4-(Cyclopropanesulfonylimido)aniline

Challenge: Direct cyclopropylation of thiols is difficult due to the instability of cyclopropyl halides in SN2 reactions. Solution: The discovery team utilized a Copper-catalyzed Chan-Lam coupling with cyclopropylboronic acid, followed by a Rhodium-catalyzed imination.

Detailed Protocol

- S-Cyclopropylation (Chan-Lam Coupling):
 - Reagents: 4-Nitrothiophenol, Cyclopropylboronic acid, $\text{Cu}(\text{OAc})_2$, Na_2CO_3 , Dichloroethane (DCE).
 - Mechanism: Oxidative coupling via a Cu(II)/Cu(III) cycle.
 - Key Insight: The use of cyclopropylboronic acid bypasses the need for harsh alkylation conditions that could degrade the nitro group.
- Oxidation to Sulfoxide:
 - Reagents: Sodium Periodate (NaIO_4) or mCPBA.
 - Outcome: Yields racemic 1-cyclopropyl-4-nitro-benzene sulfoxide.
- Imination (Sulfoximine Formation):
 - Reagents: Trifluoroacetamide, $\text{Rh}_2(\text{OAc})_4$ (Catalyst), $\text{PhI}(\text{OAc})_2$ (Oxidant), MgO .
 - Process: Stereospecific nitrene transfer. The trifluoroacetyl protecting group is subsequently removed via hydrolysis ($\text{MeOH}/\text{K}_2\text{CO}_3$).
 - Note: This step produces a racemic sulfoximine.

- Chiral Resolution & Reduction:
 - Resolution: The enantiomers are separated via Preparative Chiral HPLC (e.g., Chiralpak AD-H) to isolate the (R)-enantiomer.
 - Reduction: The nitro group is reduced to the aniline using $H_2/Pd-C$ or Fe/NH_4Cl to yield the final nucleophilic intermediate Intermediate A.

Part 3: The Pyrimidine Core Assembly

The pyrimidine scaffold serves as the linker. The critical parameter here is Regioselectivity.

Synthesis of Intermediate B: The Chiral Ether

Reaction: Nucleophilic Aromatic Substitution (S_NAr).^[1] Substrates: 2,4-Dichloro-5-(trifluoromethyl)pyrimidine + (2R,3R)-2,3-Butanediol.

Mechanism & Regioselectivity

In 2,4-dichloropyrimidines with an electron-withdrawing group (EWG) at C5 (like $-CF_3$), the C4 position is significantly more electrophilic than C2. This is due to the para-relationship with the ring nitrogen and the inductive effect of the EWG.

- C4 Attack (Favored): Leads to the desired intermediate.
- C2 Attack (Disfavored): Kinetic byproduct, minimized by temperature control.

Experimental Workflow

- Preparation: Dissolve (2R,3R)-2,3-butanediol (3.0 eq) in THF. Cool to $0^\circ C$.^[1]
- Base Addition: Add NaH (1.1 eq) or Cs_2CO_3 . Stir for 30 min to generate the alkoxide.
- Addition of Electrophile: Add 2,4-dichloro-5-(trifluoromethyl)pyrimidine dropwise.
- Control: Maintain temperature $< 5^\circ C$ to prevent bis-substitution or C2-attack.
- Workup: Quench with NH_4Cl . Extract with EtOAc.

- Validation: ^1H NMR should show a shift in the pyrimidine proton and integration corresponding to a mono-ether.

Part 4: Convergent Coupling & Final Assembly

The final step couples the nucleophilic aniline (Intermediate A) with the electrophilic pyrimidine (Intermediate B).

Protocol: Acid-Catalyzed $\text{S}_{\text{N}}\text{Ar}$

While Buchwald-Hartwig coupling is possible, the activated nature of the 2-chloro-5-trifluoromethylpyrimidine allows for a cleaner acid-catalyzed $\text{S}_{\text{N}}\text{Ar}$ reaction.

- Solvent System: Ethanol or Isopropanol (Protic solvents facilitate $\text{S}_{\text{N}}\text{Ar}$ via H-bonding to the ring nitrogen).
- Conditions: Mix Intermediate A (1.0 eq) and Intermediate B (1.1 eq). Add catalytic HCl (4M in dioxane).
- Reaction: Heat to reflux (80°C) for 4-12 hours.
- Purification: The product precipitates as a hydrochloride salt or is purified via silica chromatography after neutralization.

Quantitative Data Summary

Intermediate	Key Reagents	Critical Parameter	Typical Yield
Aryl Sulfide	4-Nitrothiophenol, Cyclopropylboronic acid, Cu(OAc) ₂	Oxygen atmosphere (Chan-Lam)	70-85%
Sulfoximine	Sulfoxide, Rh ₂ (OAc) ₄ , PhI(OAc) ₂ , CF ₃ CONH ₂	Nitrene source safety	60-75%
Pyrimidine Ether	2,4-Dichloro-5-CF ₃ - pyrimidine, (2R,3R)- Butanediol	Temperature (0°C) for Regioselectivity	80-90%
Roniciclib	Int A + Int B, HCl/EtOH	Conversion of sterically hindered amine	65-75%

Part 5: Mechanism of Action & Biological Context

Understanding the intermediates requires context on why this structure works. The sulfoximine provides a unique hydrogen-bonding vector in the ATP-binding pocket of CDKs, while the trifluoromethyl group induces a conformational adaptation in the DFG-loop of CDK2.

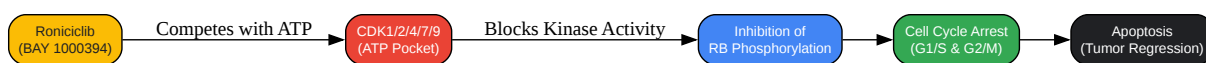


Figure 2: Signaling Pathway Inhibition by Roniciclib

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